

Isotopic Purity of N-(tert-Butoxycarbonyl)aniline-¹³C₆: A Technical Guide

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Compound of Interest

Compound Name: *N*-(tert-Butoxycarbonyl)aniline-¹³C₆

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the isotopic purity of **N-(tert-Butoxycarbonyl)aniline-¹³C₆**. This stable isotope-labeled compound is a crucial tool in various research and development applications, particularly in drug metabolism and pharmacokinetic (DMPK) studies, where it serves as an internal standard for quantitative mass spectrometry. This guide details the synthesis, quality specifications, and the analytical methodologies used to determine the isotopic purity of this compound.

Introduction

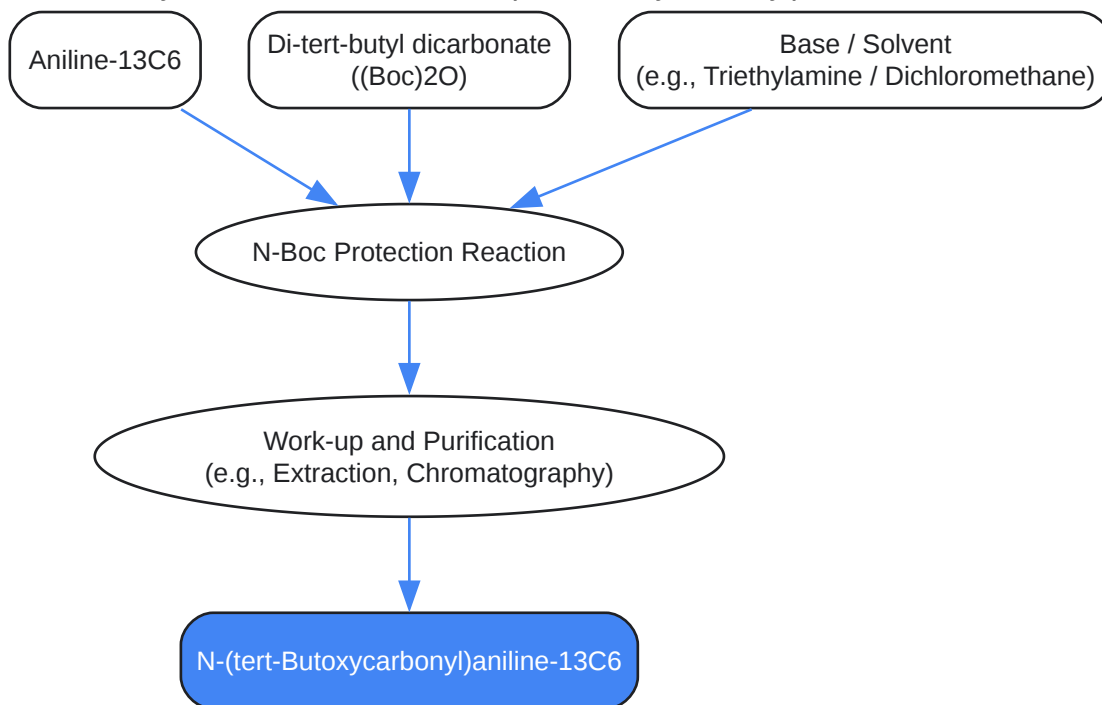
N-(tert-Butoxycarbonyl)aniline-¹³C₆ is the ¹³C-labeled analogue of N-Boc-aniline. The six carbon atoms of the aniline ring are replaced with the stable isotope carbon-13. This isotopic labeling provides a distinct mass shift, allowing for its differentiation from its unlabeled counterpart in mass spectrometry-based analyses. The accuracy of quantitative studies using this labeled compound is directly dependent on its isotopic and chemical purity.

Synthesis of N-(tert-Butoxycarbonyl)aniline-¹³C₆

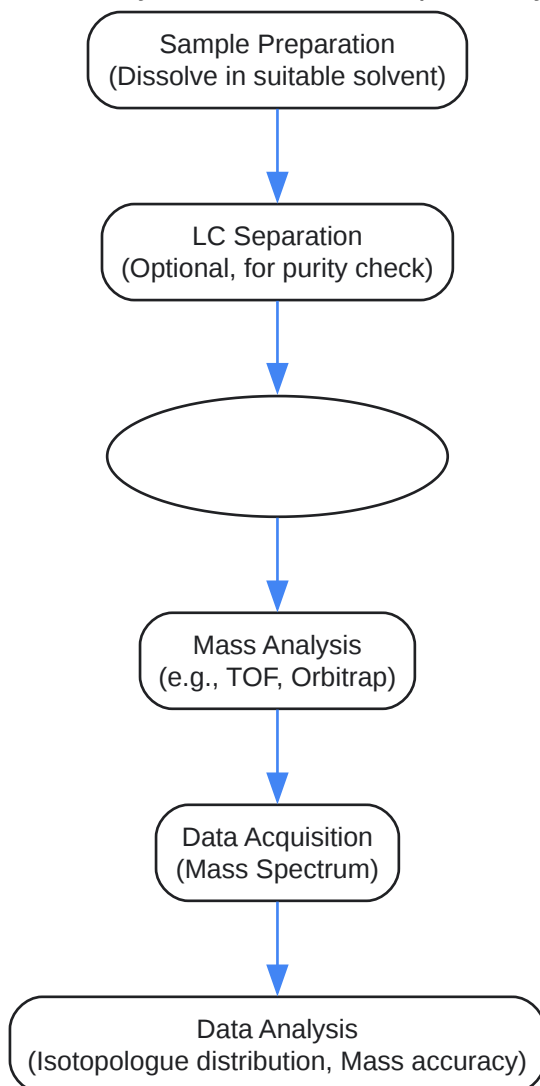
The synthesis of **N-(tert-Butoxycarbonyl)aniline-¹³C₆** is typically achieved through the N-protection of Aniline-¹³C₆ with di-tert-butyl dicarbonate (Boc)₂O. Aniline-¹³C₆, with a high isotopic enrichment (typically >99 atom % ¹³C), serves as the starting material.

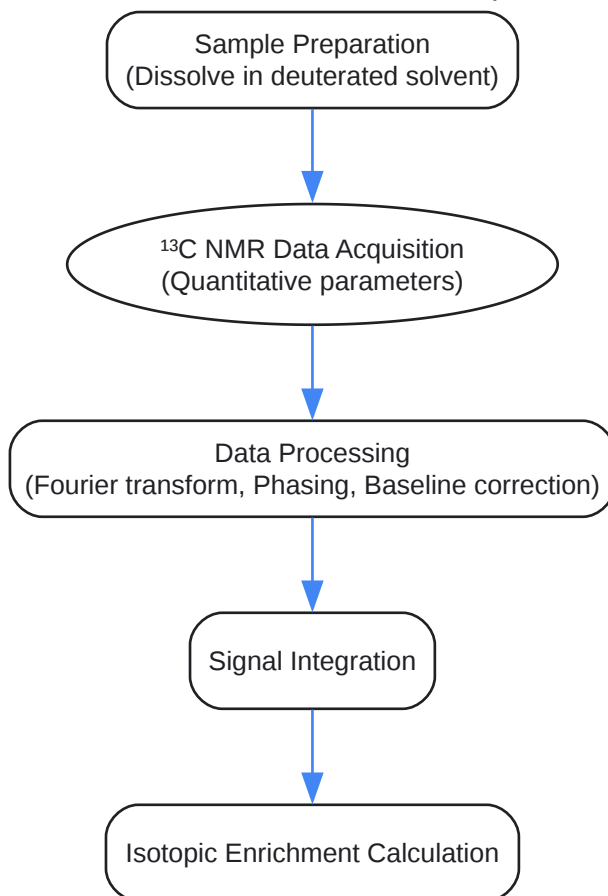
A general synthetic scheme involves the reaction of Aniline- $^{13}\text{C}_6$ with $(\text{Boc})_2\text{O}$ in the presence of a suitable base and solvent. Various methods have been reported for the N-tert-butoxycarbonylation of anilines, and a representative protocol is described in the experimental section of this guide.

Synthesis Workflow for N-(tert-Butoxycarbonyl)aniline-13C6



Mass Spectrometry Workflow for Isotopic Purity Analysis



Quantitative ^{13}C NMR Workflow for Isotopic Enrichment

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